

A Comparative Guide to the Cross-Species Conservation of MOTS-c Function

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *MOTS-c (human) (trifluoroacetate salt)*

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Introduction: MOTS-c, A Mitochondrial Messenger with Systemic Impact

Mitochondria, long regarded as the cell's powerhouses, are now understood to be dynamic signaling organelles. A key discovery in this paradigm shift is the identification of mitochondrial-derived peptides (MDPs), a class of bioactive molecules encoded by the mitochondrial genome. Among these, MOTS-c (Mitochondrial Open Reading Frame of the 12S rRNA-c) has emerged as a critical regulator of metabolic homeostasis and cellular stress responses.[1][2] This 16-amino acid peptide, encoded within the mitochondrial 12S rRNA region, acts as a mitohormone, exerting its effects both within the cell and systemically.[3][4] Its discovery has challenged the traditional understanding of mitochondrial genetics and opened new avenues for therapeutic interventions in age-related diseases, diabetes, and obesity.[2][5]

This guide will explore the evolutionary conservation of MOTS-c's function, comparing its action in various species and providing the technical insights necessary for researchers in this burgeoning field.

Evolutionary Conservation of the MOTS-c Peptide

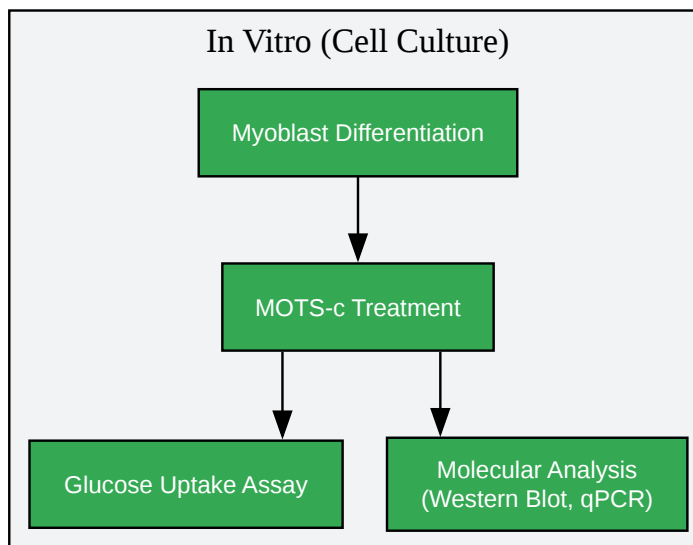
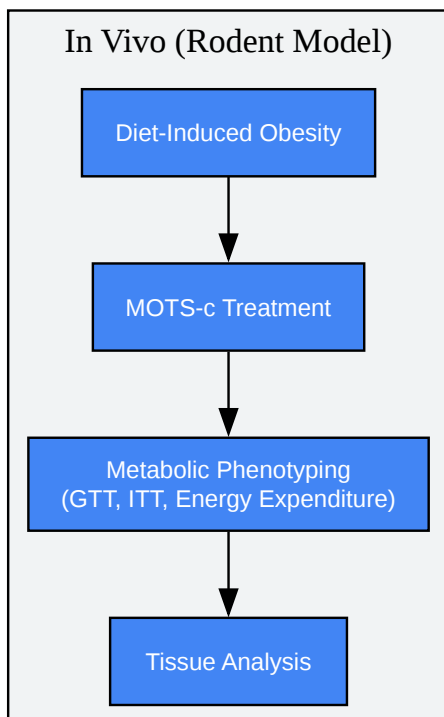
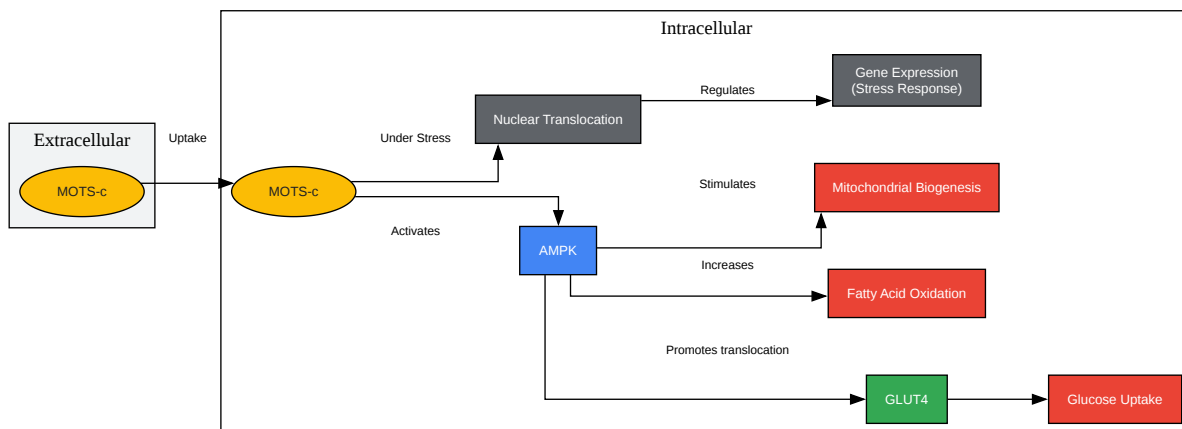
The mitochondrial genome exhibits a higher evolutionary rate compared to the nuclear genome.[3] Despite this, the amino acid sequence of MOTS-c, particularly its first 11 residues, is highly conserved across a wide range of mammalian species, including humans and mice.[2] This strong positive selection suggests a functionally critical role for the peptide.[3]

However, the conservation of MOTS-c is not universal across all eukaryotes. Notably, "dwarf" short open reading frames (sORFs) that encode for small peptides are less conserved in some lower eukaryotes.[3] This could explain the apparent lack of a MOTS-c homolog in species like *Caenorhabditis elegans* and *Drosophila melanogaster*. [3] The presence and conservation of MOTS-c in mammals underscore its importance in more complex physiological systems.

The Conserved MOTS-c Signaling Pathway: A Focus on AMPK

A central and highly conserved mechanism of MOTS-c action across species is the activation of 5'-AMP-activated protein kinase (AMPK), a master regulator of cellular energy homeostasis. [6][7] MOTS-c treatment has been shown to activate AMPK in the skeletal muscle of mice.[3] This activation is a key event that triggers a cascade of downstream metabolic effects.

MOTS-c Signaling Pathway Diagram



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Caption: A comparative workflow for in vivo and in vitro studies of MOTS-c function.

Conclusion and Future Directions

The available evidence strongly supports a high degree of functional conservation of MOTS-c across mammalian species. Its role as a key regulator of metabolism, primarily through the AMPK signaling pathway, is well-established in rodent models and corroborated by human studies. The conservation of its sequence and function underscores its fundamental importance in maintaining metabolic homeostasis.

Future research should focus on:

- **Expanding Species Comparison:** While rodent and human data are accumulating, studies in other mammalian species could provide further insights into its evolutionary significance.
- **Clinical Translation:** Further clinical trials with MOTS-c and its analogs are crucial to validate its therapeutic potential in human diseases.
- **Elucidating Nuclear Targets:** A deeper understanding of the nuclear genes regulated by MOTS-c will provide a more complete picture of its signaling network.

MOTS-c represents a fascinating example of the intricate communication between mitochondria and the rest of the cell, with profound implications for health and disease. Continued research in this area holds the promise of novel therapeutic strategies for a range of metabolic and age-related disorders.

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- To cite this document: BenchChem. [A Comparative Guide to the Cross-Species Conservation of MOTS-c Function]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10819026/docs#a-comparative-guide-to-the-cross-species-conservation-of-mots-c-function]

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